Application Note: Regioselective Nitration of 5-Methyl-2-phenylaniline

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Compound of Interest

Compound Name:	*5-Methyl-2-phenylaniline*
CAS No.:	*54147-94-3*
Cat. No.:	*B3053503*

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Part 1: Strategic Analysis & Mechanistic Logic

Substrate Assessment

The starting material, **5-Methyl-2-phenylaniline**, presents a unique electrophilic aromatic substitution (EAS) challenge due to the interplay of three substituents on the aniline ring:

- Amino Group (-NH_2 at C1): Strongly activating, ortho/para director.
- Phenyl Group (-Ph at C2): Weakly activating, sterically bulky.
- Methyl Group (-CH_3 at C5): Weakly activating, ortho/para director.

The Regioselectivity Challenge

Direct nitration of the free amine is contraindicated due to:

- Oxidation: The electron-rich amino group is susceptible to oxidative degradation by nitric acid, leading to tar formation.

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- Protonation: In strong acid (H_2SO_4/HNO_3), the amine forms an anilinium ion ($-NH_3^+$), which is a meta director.[1] This would misdirect the nitro group to position 3 or 5 (blocked) or force nitration onto the phenyl ring.

The Solution: Acetyl Protection

To control regioselectivity, the amine is protected as an acetamide (N-(5-methyl-2-phenylphenyl)acetamide).

- Directing Effects: The acetamido group (-NHAc) remains an activator and ortho/para director but is less basic than the free amine, preventing protonation.
- Target Prediction:
  - Position 2: Blocked by Phenyl.
  - Position 3: Sterically hindered (ortho to Phenyl).
  - Position 5: Blocked by Methyl.
  - Position 6 (Ortho to NHAc): Open, but sterically crowded.
  - Position 4 (Para to NHAc):Preferred Target. This position is activated by the -NHAc group (para) and cooperatively activated by the $-CH_3$ group (ortho).

Conclusion: The workflow must proceed via Acetylation

Nitration

Hydrolysis to yield 4-Nitro-**5-methyl-2-phenylaniline**.

Part 2: Experimental Protocol

Phase I: Protection (Acetylation)

Objective: Convert free amine to acetanilide to prevent oxidation and direct regioselectivity.

Reagents:

- **5-Methyl-2-phenylaniline** (1.0 eq)

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- Acetic Anhydride (1.2 eq)
- Glacial Acetic Acid (Solvent, 5 vol)
- Sodium Acetate (0.1 eq, catalyst)

Procedure:

- Dissolution: Charge a 3-neck round-bottom flask (RBF) with **5-Methyl-2-phenylaniline** and glacial acetic acid. Stir until fully dissolved.
- Addition: Add acetic anhydride dropwise over 15 minutes at room temperature. A mild exotherm is expected.
- Reflux: Heat the mixture to 60°C for 1 hour. Monitor reaction progress by TLC (Eluent: 30% EtOAc/Hexane).
- Quench: Pour the reaction mixture into ice-cold water (10 vol) with vigorous stirring. The product should precipitate as a white/off-white solid.
- Isolation: Filter the solid, wash with cold water (3x), and dry in a vacuum oven at 50°C.
  - Checkpoint: Yield should be >90%. ^{1}H NMR should show a singlet ~2.1 ppm (acetyl CH_3).

Phase II: Nitration (The Critical Step)

Objective: Introduce the nitro group at C4 with high regiocontrol.

Reagents:

- N-(5-methyl-2-phenylphenyl)acetamide (Intermediate I)
- Nitric Acid (70%, 1.1 eq)[2]
- Sulfuric Acid (98%, Solvent/Catalyst)
- Dichloromethane (DCM) (Optional co-solvent for temperature control)

Procedure:

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- Preparation of Nitrating Mix: In a separate vessel, cool Sulfuric Acid (5 vol) to 0°C. Slowly add Nitric Acid (1.1 eq) while keeping the temperature <10°C.
- Substrate Solution: Dissolve Intermediate I in minimal Sulfuric Acid (or DCM if solubility is an issue) at 0°C.
- Addition: Add the Nitrating Mix to the Substrate Solution dropwise over 30 minutes. CRITICAL: Maintain internal temperature between 0°C and 5°C.
  - Why? Higher temperatures (>10°C) promote dinitration and nitration of the phenyl ring.
- Reaction: Stir at 0-5°C for 2 hours.
- Quench: Pour the reaction mixture onto crushed ice (20 vol). The crude nitro-acetamide will precipitate.
- Workup: Extract with Ethyl Acetate if oil forms, or filter if solid. Wash with saturated $NaHCO_3$ to remove residual acid.
  - Purification Note: If TLC shows isomers (e.g., 6-nitro), recrystallize from Ethanol before hydrolysis.

Phase III: Deprotection (Hydrolysis)

Objective: Remove the acetyl group to release the free amine.

Reagents:

- Crude Nitro-Acetamide
- Hydrochloric Acid (6M, 10 vol)
- Ethanol (5 vol, to aid solubility)

Procedure:

- Reflux: Combine the nitro-acetamide, Ethanol, and HCl in a flask. Heat to reflux (approx. 80-90°C) for 2-4 hours.

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- Monitoring: The suspension will likely dissolve and then potentially precipitate the amine hydrochloride salt.
- Neutralization: Cool to room temperature. Adjust pH to ~9-10 using 20% NaOH solution. The free base product (4-Nitro-**5-methyl-2-phenylaniline**) will precipitate as a yellow/orange solid.
- Final Isolation: Filter, wash with water, and dry.

Part 3: Data Presentation & Visualization[3]

Quantitative Summary

Parameter	Phase I (Protection)	Phase II (Nitration)	Phase III (Hydrolysis)
Limiting Reagent	5-Methyl-2-phenylaniline	Acetamide Intermediate	Nitro-Acetamide
Reagent Stoichiometry	1.2 eq Ac_2O	1.1 eq HNO_3	Excess HCl
Temperature	60°C	0 - 5°C	85°C (Reflux)
Typical Yield	90 - 95%	75 - 85%	85 - 90%
Key By-product	Unreacted Amine	6-Nitro Isomer (<10%)	Incomplete Hydrolysis

Reaction Workflow Diagram

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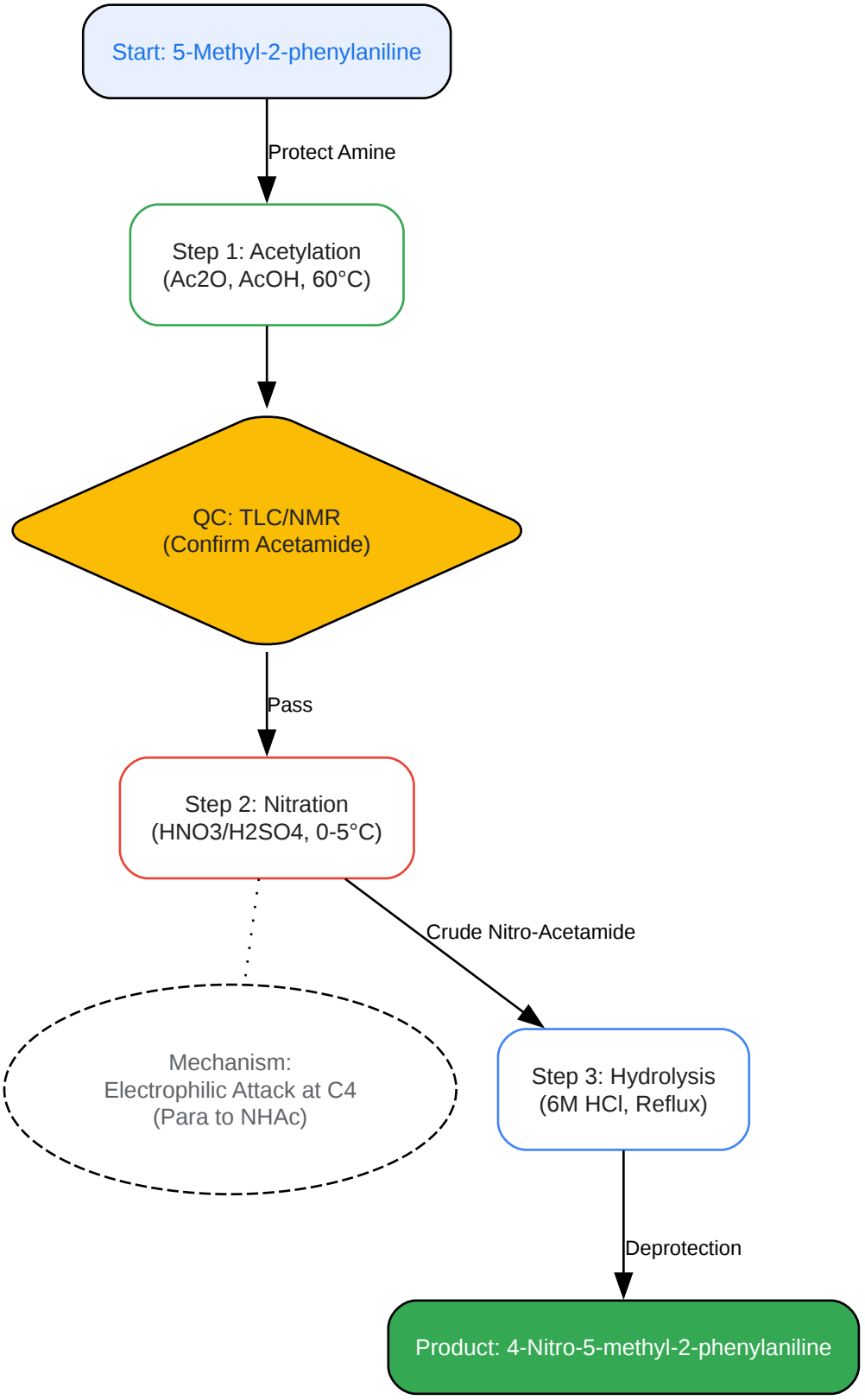

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Caption: Step-by-step workflow for the regioselective synthesis of 4-nitro-**5-methyl-2-phenylaniline**.

Part 4: Quality Control & Validation

Expected Analytical Data

- Appearance: Yellow to orange crystalline solid.
- ^{1}H NMR (DMSO-d_6):
  - Phase I (Acetamide): Look for disappearance of broad NH_2 signal and appearance of amide NH (~9.5 ppm) and acetyl CH_3 (~2.0 ppm).
  - Phase II (Nitro-Acetamide): Aromatic region simplifies. The protons at C3 and C6 should appear as singlets (due to substituents at 1, 2, 4, 5 blocking coupling).
    - Diagnostic: A singlet at ~7.5-8.0 ppm corresponds to the proton at C6 (deshielded by ortho-nitro? No, C6 is ortho to NHAc. C3 is ortho to Phenyl). The proton at C3 is shielded by the phenyl ring current.
  - Phase III (Final Product): Disappearance of acetyl CH_3. Broad NH_2 signal returns (~5.0-6.0 ppm).

Safety Considerations

- Nitration Risks: The nitration step is exothermic.[1] Runaway temperatures can lead to explosive decomposition or polynitration. Never allow the temperature to exceed 10°C during addition.
- Acid Handling: Always add acid to water (or ice) during quenching, never the reverse.

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